

An In-depth Technical Guide to the Properties of Hassium-271

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Compound of Interest

Compound Name: HS271
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This technical guide provides a comprehensive overview of the known properties of the synthetic isotope Hassium-271 (^{271}Hs). Due to its extreme instability and the production of only a few atoms to date, the experimental data is limited and, in some cases, associated with significant uncertainty. This document collates the available information from peer-reviewed sources and nuclear data repositories, presenting it in a structured format for ease of reference and comparison.

Core Nuclear and Atomic Properties

Hassium-271 is a superheavy, artificial radionuclide of the element hassium, which has the atomic number 108. The study of such nuclides is crucial for understanding the limits of nuclear stability and the properties of matter under extreme conditions.

Quantitative Data Summary

The following tables summarize the key quantitative data for Hassium-271.

General Properties	
Symbol	^{271}Hs
Atomic Number (Z)	108[1]
Mass Number (A)	271[1]
Neutron Number (N)	163[1]

Mass and Energy Properties	
Isotopic Mass	271.13717(32) u[1][2]
Mass Excess	127.77303 MeV[1][2]
Nuclear Binding Energy	1975.06048078 MeV (per nucleus)[1]
Binding Energy per Nucleon	7.28804605 MeV[1]

Radioactive Decay Properties	
Half-Life ($T_{1/2}$)	~4 - 46 s (Note: This value has considerable uncertainty due to a low number of measurements)[1][3]
Decay Mode	Alpha (α) decay[1][3]
Daughter Isotope	Seaborgium-267 (^{267}Sg)[1][3]

Experimental Protocols: Synthesis of Hassium-271

The synthesis of Hassium-271 is achieved through heavy-ion induced fusion reactions. These experiments are conducted in specialized facilities equipped with particle accelerators and sophisticated detection systems capable of identifying single atoms. The primary method employed for producing neutron-rich hassium isotopes like ^{271}Hs is "hot fusion".

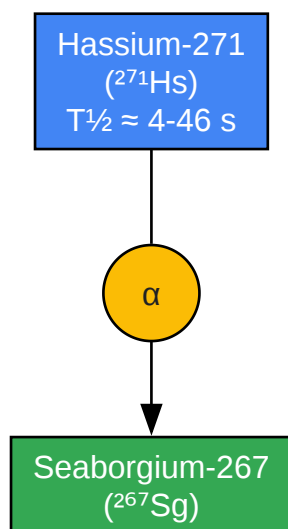
Methodology: Hot Fusion Reaction

- **Projectile and Target Selection:** Hassium-271, along with isotopes ^{269}Hs and ^{270}Hs , can be produced by bombarding a target of Curium-248 (^{248}Cm) with a beam of Magnesium-26 (^{26}Mg) ions.
- **Ion Beam Acceleration:** The ^{26}Mg ions are accelerated to a specific energy in a linear accelerator or cyclotron. The precise energy is crucial to overcome the Coulomb barrier between the projectile and target nuclei, facilitating fusion.
- **Target Interaction:** The high-energy beam of ^{26}Mg ions is directed onto the rotating ^{248}Cm target. The fusion of a projectile and a target nucleus forms a highly excited compound nucleus.
- **Evaporation Channels:** The compound nucleus de-excites by emitting a number of neutrons (a process known as evaporation). The synthesis of ^{271}Hs is the result of a 3-neutron evaporation channel from the compound nucleus ^{274}Hs .
- **Separation and Detection:** The resulting hassium atoms, recoiling from the target, are separated from the unreacted beam particles and other reaction byproducts using a velocity filter or a gas-filled recoil separator. These separators use magnetic and electric fields to guide the desired nuclei to a detector system. The identification of ^{271}Hs is confirmed by observing its characteristic alpha decay to ^{267}Sg and the subsequent decay chain of the daughter and granddaughter nuclides.

Visualizations

Nuclear Decay of Hassium-271

The primary decay mode of Hassium-271 is alpha decay, where it emits an alpha particle (a helium nucleus) and transforms into Seaborgium-267.

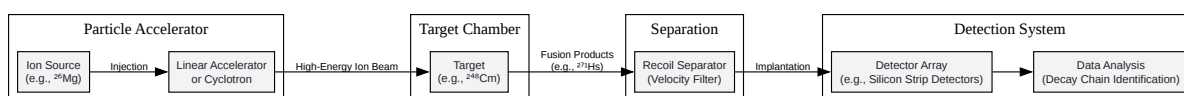


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Caption: Alpha decay of Hassium-271 to Seaborgium-267.

Experimental Workflow for Superheavy Element Synthesis

The following diagram illustrates the general workflow for the synthesis and identification of a superheavy element like Hassium-271.



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Caption: Generalized workflow for the synthesis of superheavy elements.

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